

Introduction: The Strategic Importance of a Versatile Piperidine Building Block

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Compound of Interest

Compound Name:	<i>Benzyl 4-formylpiperidine-1-carboxylate</i>
CAS No.:	<i>138163-08-3</i>
Cat. No.:	<i>B141001</i>

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In the landscape of modern drug discovery and complex molecule synthesis, the piperidine ring stands out as one of the most prevalent N-heterocyclic scaffolds in FDA-approved pharmaceuticals. Its conformational flexibility and ability to present substituents in a well-defined three-dimensional arrangement make it a privileged structure for engaging with biological targets. Within this class of compounds, N-Cbz-4-formylpiperidine (also known as **Benzyl 4-formylpiperidine-1-carboxylate**) has emerged as a cornerstone synthetic intermediate.

The strategic value of this molecule lies in the orthogonal reactivity of its two key functional groups. The carbobenzyloxy (Cbz) protecting group provides robust protection for the piperidine nitrogen, preventing unwanted side reactions while being readily removable under specific, non-destructive conditions. Simultaneously, the aldehyde at the 4-position serves as a versatile chemical handle, a gateway for a multitude of carbon-carbon and carbon-nitrogen bond-forming reactions. This guide provides an in-depth exploration of the synthesis, core reactivity, and practical application of N-Cbz-4-formylpiperidine, offering field-proven insights for researchers in organic synthesis and medicinal chemistry.

PART 1: Physicochemical Properties and Safe Handling

A thorough understanding of a reagent's properties is fundamental to its effective and safe use in the laboratory. N-Cbz-4-formylpiperidine is a stable compound under standard conditions but requires appropriate handling to ensure its integrity and the safety of the researcher.

Data Summary

The key physicochemical properties of N-Cbz-4-formylpiperidine are summarized in the table below for quick reference.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Safety & Handling Protocols

N-Cbz-4-formylpiperidine is classified as an irritant and is harmful if swallowed.[8] Adherence to standard laboratory safety protocols is mandatory.

- Personal Protective Equipment (PPE): Always wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (safety glasses with side shields or goggles).[1][8]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors or mists.[6][8]
- Contact Avoidance: Avoid direct contact with skin and eyes.[1] In case of contact, rinse immediately and thoroughly with water. For eye contact, seek medical advice.[1]

- Fire & Electrostatic Charge: Keep away from sources of ignition. Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[6][9]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[10]
- Disposal: Dispose of waste materials in accordance with local, state, and federal environmental regulations.[9][10]

PART 2: Synthesis of N-Cbz-4-formylpiperidine

The reliable synthesis of N-Cbz-4-formylpiperidine is critical for its use as a building block. While several methods exist, a common and scalable approach involves the controlled oxidation of the corresponding alcohol, N-Cbz-4-piperidinemethanol. This precursor is typically derived from the commercially available piperidine-4-carboxylic acid in two steps. The causality behind this multi-step approach is control: direct formylation is challenging, whereas the reduction of a carboxylic acid to an alcohol followed by oxidation to the aldehyde is a robust and high-yielding strategy.

Synthetic Workflow: From Carboxylic Acid to Aldehyde

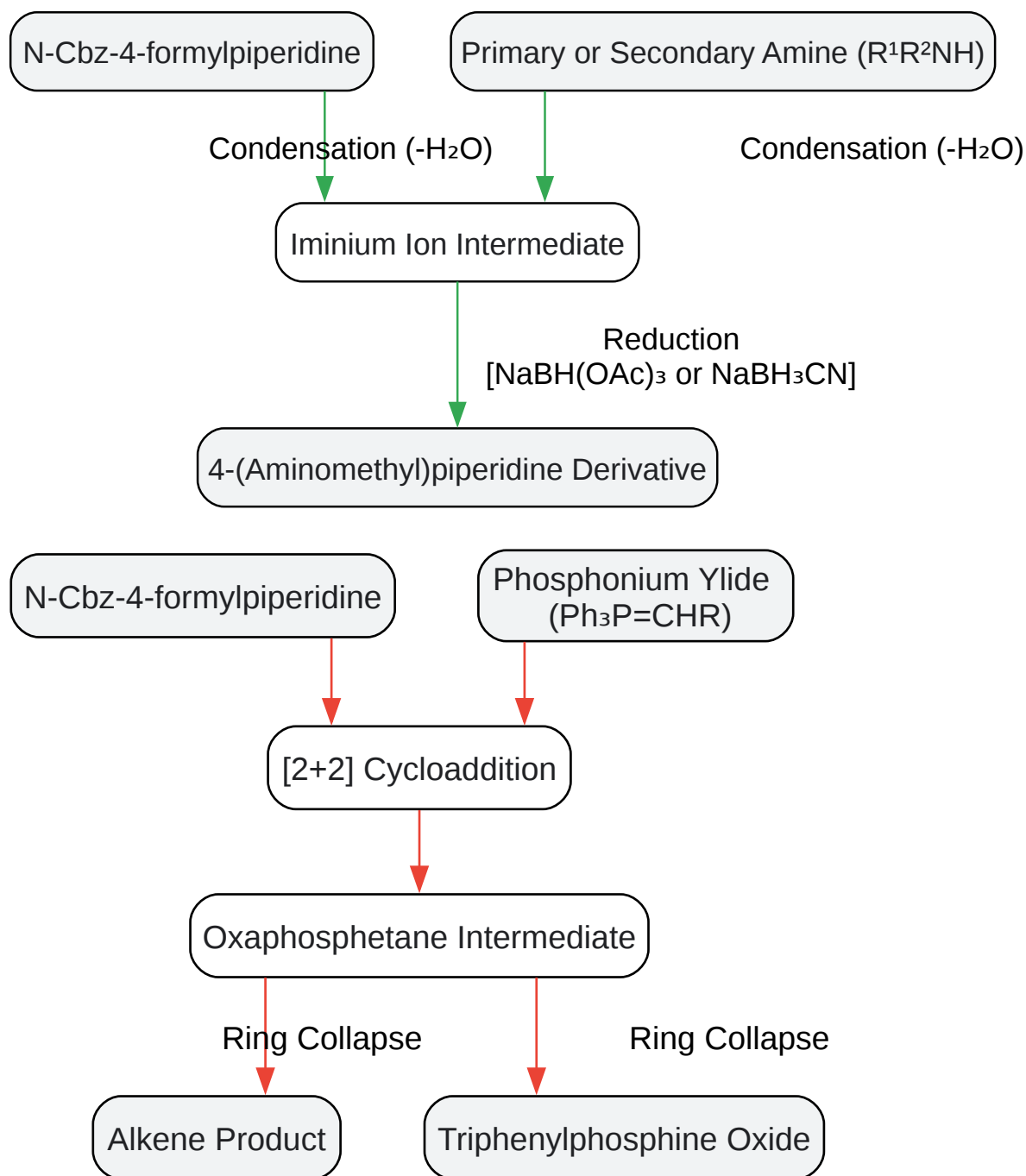
The most frequently cited laboratory-scale synthesis follows a three-step sequence, which provides high-purity material.

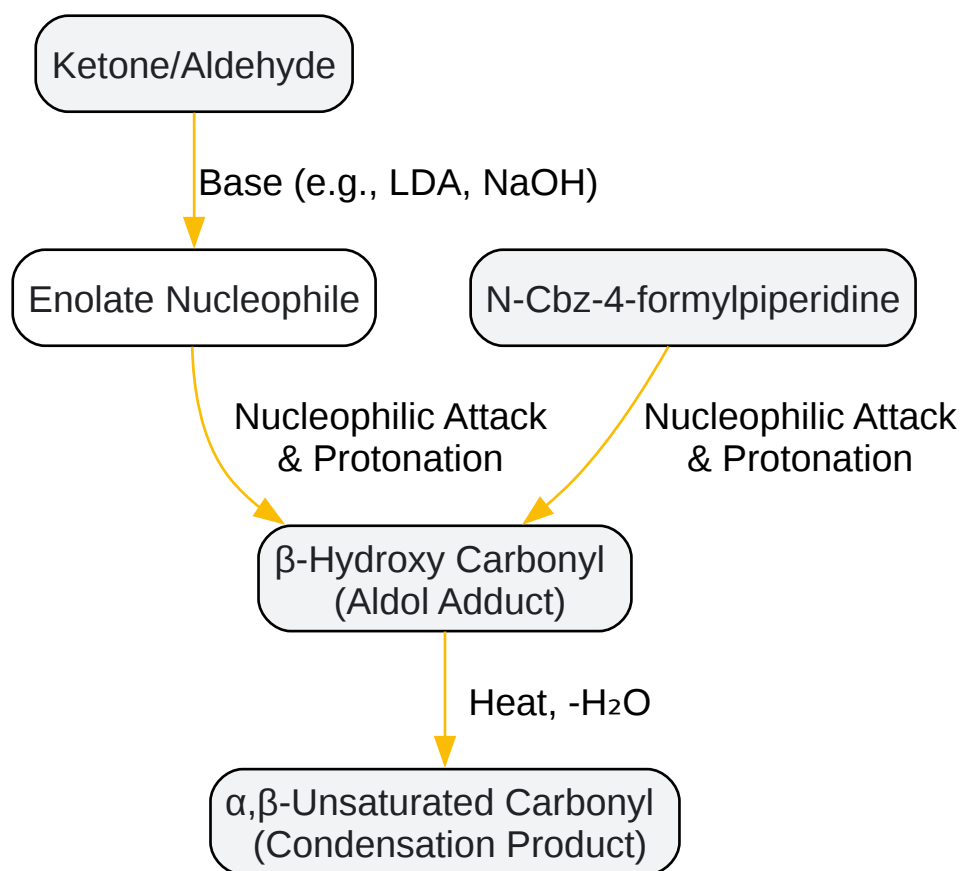


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